

A-Technical-Guide-to-Methyl-5-iodo-2,4-dimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 5-iodo-2,4-dimethoxybenzoate

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Abstract: This document provides a comprehensive technical overview of Methyl 5-iodo-2,4-dimethoxybenzoate, a halogenated aromatic ester of interest in synthetic organic chemistry. It details the compound's physicochemical properties, outlines plausible synthetic routes with detailed experimental protocols, and discusses its potential applications as a chemical intermediate in research and drug development. This guide is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries.

1.-Introduction

Methyl 5-iodo-2,4-dimethoxybenzoate is a poly-substituted aromatic compound featuring an iodine atom, two methoxy groups, and a methyl ester moiety on a benzene ring. The presence of these functional groups, particularly the reactive carbon-iodine bond, makes it a valuable building block for the synthesis of more complex molecules. The electron-donating methoxy groups activate the aromatic ring, influencing its reactivity, while the iodine atom serves as a versatile handle for various cross-coupling reactions. This guide synthesizes available data on related compounds to provide a thorough profile of this specific isomer.

2.-Physicochemical and Computed Properties

While extensive experimental data for Methyl 5-iodo-2,4-dimethoxybenzoate is not readily available in peer-reviewed literature, its properties can be calculated or inferred from structurally similar compounds. The following tables summarize key identifiers and computed physicochemical properties.

Table-1:-Chemical-Identifiers-for-Methyl-5-iodo-2,4-dimethoxybenzoate

Identifier	Value
IUPAC-Name	methyl-5-iodo-2,4-dimethoxybenzoate
Molecular-Formula	C ₁₀ H ₁₁ IO ₄
Molecular-Weight	322.10-g/mol
Canonical-SMILES	<chem>COC1=C(C=C(C(=C1)I)OC)C(=O)OC</chem>
InChI-Key	ZTUGPZKBMWVQO-UHFFFAOYSA-N

Table-2:-Computed-Physical-Properties

Property	Value	Source
Molecular-Weight	322.10-g/mol	PubChem
XLogP3	2.4	PubChem
Hydrogen-Bond-Donor-Count	0	PubChem
Hydrogen-Bond-Acceptor-Count	4	PubChem
Rotatable-Bond-Count	4	PubChem
Exact-Mass	321.97021-Da	PubChem[1]
Topological-Polar-Surface-Area	44.8-Å ²	PubChem[1]

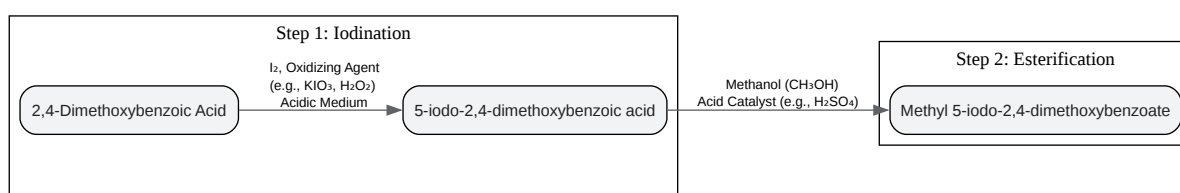
3.-Synthesis-and-Reactivity

The-synthesis-of-Methyl-5-iodo-2,4-dimethoxybenzoate-can-be-logically-achieved-via-a-two-step-process-starting-from-commercially-available-2,4-dimethoxybenzoic-acid.

3.1-Synthetic-Pathway

The-primary-synthetic-route-involves:

- Electrophilic-Iodination:-The-aromatic-ring-of-2,4-dimethoxybenzoic-acid-is-highly-activated-by-the-two-methoxy-groups.-Electrophilic-iodination-is-expected-to-occur-at-the-C5-position,-which-is-para-to-the-C2-methoxy-group-and-ortho-to-the-C4-methoxy-group,-the-most-sterically-accessible-and-electronically-favored-position.
- Esterification:-The-resulting-5-iodo-2,4-dimethoxybenzoic-acid-is-then-converted-to-its-methyl-ester,-typically-via-Fischer-esterification.



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Caption: Proposed synthetic pathway for **Methyl 5-iodo-2,4-dimethoxybenzoate**.

3.2-Reactivity

- Cross-Coupling-Reactions:-The-C-I-bond-is-highly-susceptible-to-oxidative-addition-with-transition-metal-catalysts-(e.g.,-Palladium,-Copper).-This-makes-the-compound-an-excellent-substrate-for-Suzuki,-Heck,-Sonogashira,-and-Buchwald-Hartwig-cross-coupling-reactions,-allowing-for-the-introduction-of-various-aryl,-alkenyl,-alkynyl,-and-amino-moieties-at-the-C5-position.
- Ester-Group-Transformations:-The-methyl-ester-can-undergo-hydrolysis-to-the-corresponding-carboxylic-acid,-reduction-to-an-alcohol,-or-conversion-to-amides-via-aminolysis.

4.-Experimental-Protocols

The following are detailed, plausible protocols based on standard procedures for the iodination of activated arenes and Fischer esterification.^{[2][3][4]}

4.1-Protocol-1:-Synthesis-of-5-iodo-2,4-dimethoxybenzoic-acid

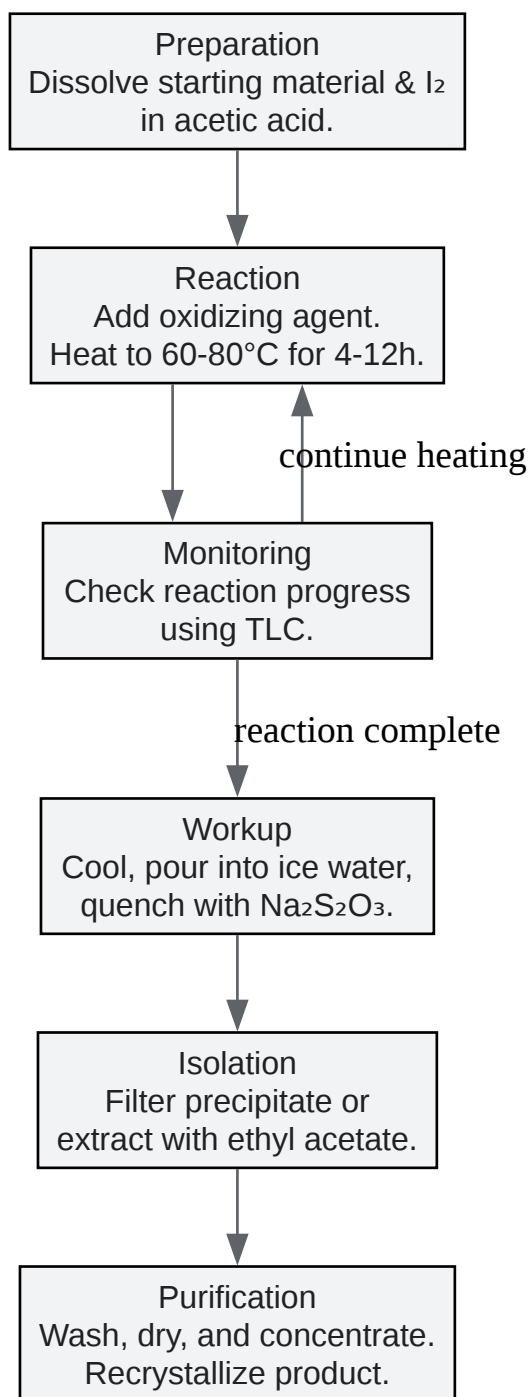
Materials:

- 2,4-Dimethoxybenzoic-acid
- Iodine-(I₂)
- Potassium-iodate-(KIO₃)-or-30%-Hydrogen-Peroxide-(H₂O₂)^[3]
- Glacial-acetic-acid
- Sulfuric-acid-(concentrated)
- Sodium-thiosulfate-(Na₂S₂O₃)
- Ethyl-acetate
- Brine
- Anhydrous-sodium-sulfate-(Na₂SO₄)

Procedure:

- In a round-bottom flask, dissolve 2,4-dimethoxybenzoic-acid (1.0-eq) in glacial-acetic-acid.
- Add elemental-iodine-(I₂) (0.5-eq) to the solution and stir until dissolved.
- Slowly add a solution of the oxidizing agent (e.g., potassium-iodate, -0.2-eq) dissolved in a minimal amount of water, or add 30%-H₂O₂ (1.0-eq) dropwise. A catalytic amount of sulfuric-acid can be added to facilitate the reaction.^[4]
- Heat the reaction mixture to 60-80°C and stir for 4-12 hours, monitoring the reaction progress by Thin-Layer-Chromatography-(TLC).

- After completion, cool the mixture to room temperature and pour it into an ice-water slurry.
- Quench any remaining iodine by adding a saturated aqueous solution of sodium thiosulfate until the dark color disappears.
- Collect the precipitated solid by vacuum filtration. If no solid forms, extract the aqueous mixture with ethyl acetate (3x).
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization (e.g., from an ethanol/water mixture) to yield 5-iodo-2,4-dimethoxybenzoic acid.



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Caption: General experimental workflow for the iodination of 2,4-dimethoxybenzoic acid.

4.2-Protocol-2:-Synthesis-of-Methyl-5-iodo-2,4-dimethoxybenzoate

Materials:

- 5-iodo-2,4-dimethoxybenzoic-acid
- Methanol-(CH₃OH)
- Sulfuric-acid-(H₂SO₄, -concentrated)
- Saturated-sodium-bicarbonate-(NaHCO₃)-solution
- Ethyl-acetate
- Brine
- Anhydrous-magnesium-sulfate-(MgSO₄)

Procedure:

- Suspend-5-iodo-2,4-dimethoxybenzoic-acid-(1.0- eq)-in-an-excess-of-methanol-in-a-round-bottom-flask.
- Carefully-add-a-catalytic-amount-of-concentrated-sulfuric-acid-(e.g., -3-5-drops)-to-the-suspension.
- Heat-the-mixture-to-reflux-and-maintain-for-6-18-hours,-or-until-TLC-analysis-indicates-the-disappearance-of-the-starting-material.
- Cool-the-reaction-to-room-temperature-and-remove-the-excess-methanol-under-reduced-pressure.
- Dissolve-the-residue-in-ethyl-acetate-and-carefully-wash-with-a-saturated-solution-of-sodium-bicarbonate-to-neutralize-the-acid-catalyst.
- Separate-the-organic-layer-and-wash-it-subsequently-with-water-and-brine.
- Dry-the-organic-layer-over-anhydrous-magnesium-sulfate,-filter,-and-concentrate-the-filtrate-in-vacuo.

- Purify-the-crude-ester-by-column-chromatography-on-silica-gel-or-recrystallization-to-obtain-the-pure-product.

5.-Spectroscopic-Data-(Predicted)

The-following-is-a-predicted-NMR-data-set-for-Methyl-5-iodo-2,4-dimethoxybenzoate-in- CDCl_3 , -based-on-the-analysis-of-its-structure-and-data-from-similar-compounds.

Table-3:-Predicted- ^1H -and- ^{13}C -NMR-Data

Type	Predicted-Chemical-Shift-(ppm)	Multiplicity	Assignment
^1H -NMR	~7.95	Singlet	H-6-(Aromatic)
~6.55	Singlet	H-3-(Aromatic)	
~3.90	Singlet	C2-OCH ₃ -or-C4-OCH ₃	
~3.88	Singlet	C4-OCH ₃ -or-C2-OCH ₃	
~3.85	Singlet	Ester-OCH ₃	
^{13}C -NMR	~165	C=O-(Ester)	
~162	C4-OCH ₃		
~159	C2-OCH ₃		
~141	C6		
~115	C1		
~95	C3		
~75	C5-I		
~56	Methoxy-Carbon		
~52	Ester-Methyl-Carbon		

Note: -Actual-experimental-values-may-vary.-These-predictions-are-for-estimation-purposes.

6.-Applications-in-Research-and-Drug-Development

Iodoarenes-are-fundamental-precursors-in-modern-synthetic-chemistry,-and-Methyl-5-iodo-2,4-dimethoxybenzoate-is-well-positioned-as-a-versatile-intermediate.

- **Fragment-Based-Drug-Discovery:**-The-2,4-dimethoxyphenyl-moiety-is-a-common-scaffold-in-biologically-active-molecules.-This-compound-allows-for-the-strategic-introduction-of-this-fragment-into-lead-compounds.
- **Synthesis-of-Complex-Natural-Products:**-As-an-intermediate,-it-can-be-used-in-the-total-synthesis-of-natural-products-containing-a-poly-substituted-aromatic-core.
- **Materials-Science:**-Similar-iodinated-aromatics-are-used-in-the-synthesis-of-organic-linkers-for-Metal-Organic-Frameworks-(MOFs)-and-other-functional-materials.[5] The-iodine-atom-provides-a-site-for-further-elaboration-to-create-complex-linker-structures.

7.-Safety-and-Handling

- **General-Precautions:**-Handle-in-a-well-ventilated-fume-hood.-Wear-appropriate-Personal-Protective-Equipment-(PPE),-including-safety-goggles,-gloves,-and-a-lab-coat.
- **Toxicology:**-Specific-toxicological-data-is-unavailable.-Compounds-of-this-class-may-cause-skin,-eye,-and-respiratory-irritation.-Harmful-if-swallowed.
- **Storage:**-Store-in-a-cool,-dry-place-away-from-light-and-incompatible-materials-such-as-strong-oxidizing-agents.

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